Introduction: The Clinical Significance of a Major Metabolite

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Compound of Interest

Compound Name:	*N-Desmethyltoremifene*
CAS No.:	*110503-61-2*
Cat. No.:	*B010505*

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Toremifene is a first-generation selective estrogen receptor modulator (SERM) utilized in the treatment of hormone receptor-positive metastatic breast cancer in postmenopausal women. Its therapeutic action is intrinsically linked not only to the parent compound but also to its pharmacologically active metabolites. Among these, **N-desmethyltoremifene** stands out as a primary and major circulating metabolite, exhibiting a distinct pharmacokinetic profile that significantly contributes to the overall clinical effect and safety considerations of toremifene therapy.[1][2]

This technical guide provides a comprehensive analysis of the pharmacokinetic profile of **N-desmethyltoremifene** in human plasma. We will delve into its metabolic generation, its absorption, distribution, metabolism, and excretion (ADME) characteristics, and the advanced analytical methodologies required for its precise quantification. This document is intended for researchers, clinical pharmacologists, and drug development professionals, offering field-proven insights and detailed protocols to support further investigation and clinical management.

Part 1: Metabolic Generation and Pathway

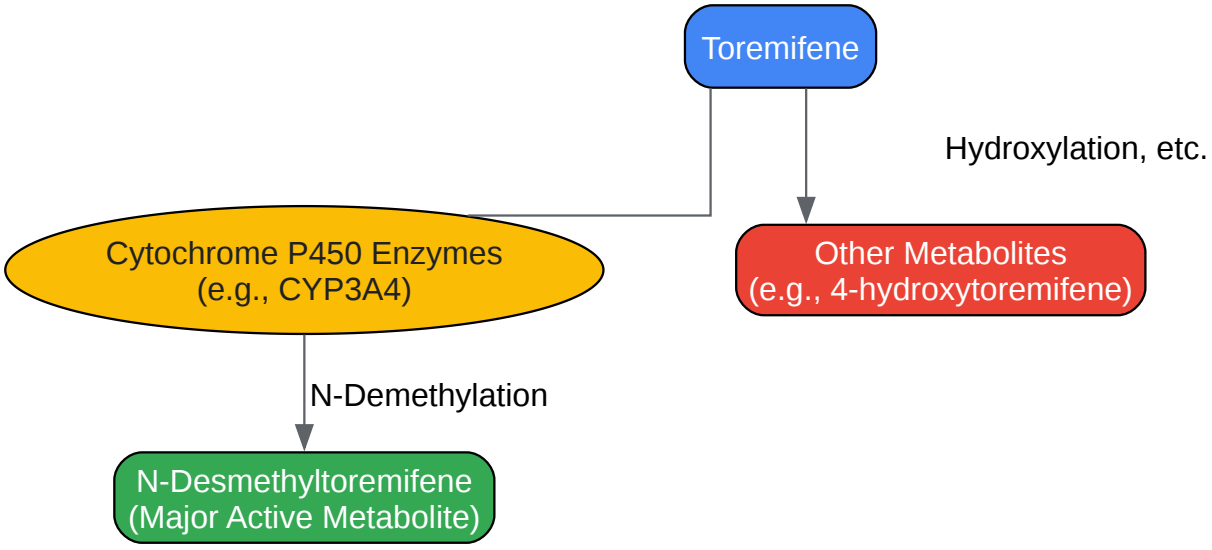
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The journey of **N-desmethyltoremifene** begins with the metabolism of its parent drug, toremifene. Understanding this initial biotransformation is critical to interpreting the metabolite's subsequent pharmacokinetic behavior.

The N-Demethylation Pathway

Toremifene undergoes extensive hepatic metabolism, with N-demethylation being a principal route of biotransformation.[2][3] This reaction involves the removal of a methyl group from the nitrogen atom of the dimethylaminoethoxy side chain, yielding **N-desmethyltoremifene**. This process is primarily catalyzed by the cytochrome P450 (CYP) enzyme system.[4][5] While multiple CYP isoforms may be involved, studies on toremifene and the structurally similar tamoxifen suggest a significant role for enzymes like CYP3A4.

The formation of **N-desmethyltoremifene** is a crucial activation step, as the metabolite retains significant antiestrogenic activity. Its prolonged presence in circulation contributes substantially to the therapeutic efficacy of toremifene.



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Caption: Metabolic conversion of Toremifene to **N-Desmethyltoremifene**.

Part 2: Comprehensive Pharmacokinetic Profile

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The pharmacokinetic properties of **N-desmethyltoremifene** are characterized by slow formation, extensive distribution, and a remarkably long elimination half-life, which distinguishes it from the parent compound.

Absorption

N-desmethyltoremifene is not administered directly but appears in the plasma following the oral administration and subsequent absorption and first-pass metabolism of toremifene. Toremifene itself is well absorbed.[6] The concentration of **N-desmethyltoremifene** rises gradually, reaching its peak concentration (Tmax) significantly later than the parent drug. In a study involving a single 120 mg oral dose of toremifene, the median Tmax for **N-desmethyltoremifene** was 72 hours, compared to just 2 hours for toremifene.[6]

Distribution

While specific volume of distribution data for **N-desmethyltoremifene** is not extensively detailed, its physicochemical properties and the behavior of the parent drug suggest wide distribution into tissues. Toremifene has a very large apparent volume of distribution (approximately 958 L), indicating significant tissue sequestration.[6] Given its structural similarity and lipophilicity, **N-desmethyltoremifene** is also expected to be extensively distributed throughout the body.

Metabolism and Drug-Drug Interaction Potential

N-desmethyltoremifene is not just a metabolite but also a modulator of drug-metabolizing enzymes. Both toremifene and **N-desmethyltoremifene** have been shown to inhibit multiple cytochrome P450 isoforms, including CYP2B6, CYP2C8, CYP2C9, CYP2C19, and CYP3A4, in vitro.[4][7] This creates a significant potential for drug-drug interactions (DDIs). The long half-life of **N-desmethyltoremifene** means that this inhibitory effect can be sustained, potentially altering the clearance of co-administered drugs that are substrates for these enzymes.[4] Furthermore, toremifene has been observed to induce CYP3A4 activity.[4] The net clinical effect of these opposing actions (inhibition and induction) requires careful consideration during polypharmacy.

Excretion

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The elimination of toremifene and its metabolites occurs predominantly through the feces, with metabolites being excreted mainly in bile.[6] Urinary excretion is a minor pathway.[3] The most striking feature of **N-desmethyltoremifene**'s pharmacokinetic profile is its exceptionally long elimination half-life (t½). Reported values for the half-life range from approximately 6 days to a mean of 21 days in one study.[1][6][8] This is considerably longer than the parent drug's half-life of about 5-6 days.[1][6] This slow elimination leads to the accumulation of **N-desmethyltoremifene** upon multiple dosing, and it often becomes the dominant circulating compound at steady state.[9]

Part 3: Quantitative Pharmacokinetic Parameters

The following table summarizes key pharmacokinetic parameters for **N-desmethyltoremifene** reported in human plasma from various clinical studies. It is important to note the variability, which can be attributed to different dosing regimens (single dose vs. steady-state) and inter-individual differences.

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Parameter	Value	Dosing Regimen	Source
Tmax (Time to Peak Concentration)	72 hours (median)	Single 120 mg oral dose of toremifene	[6]
Cmax (Peak Plasma Concentration)	130 ± 53 ng/mL	Single 120 mg oral dose of toremifene	[6]
538 - 2622 ng/mL	20 mg/day toremifene at steady-state	[6]	
2709 - 5769 ng/mL	60 mg/day toremifene at steady-state	[6]	
t½ (Elimination Half-Life)	6.0 days	Daily oral doses of 10-400 mg toremifene	[1][8]
21.0 ± 24.1 days	Single 120 mg oral dose of toremifene	[6]	
AUC (Area Under the Curve)	94.1 ± 77.5 µg·h/mL	Single 120 mg oral dose of toremifene	[6]
Time to Steady-State	~4 weeks	Daily oral doses of toremifene	[8][10]

Part 4: Analytical Methodology for Plasma Quantification

Accurate quantification of **N-desmethyltoremifene** in plasma is essential for pharmacokinetic modeling and clinical monitoring. High-performance liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the gold-standard methodology due to its superior sensitivity, specificity, and throughput.[11][12][13]

Experimental Protocol: LC-MS/MS Quantification

This protocol provides a self-validating framework for the determination of **N-desmethyltoremifene** in human plasma.

1. Plasma Sample Collection and Handling

- Step 1: Collect whole blood from subjects into tubes containing K2EDTA as an anticoagulant.
- Step 2: Centrifuge the blood at approximately 2000 x g for 15 minutes at 4°C within one hour of collection.
- Step 3: Harvest the supernatant (plasma) and store frozen at -70°C or lower until analysis to ensure analyte stability.

2. Sample Preparation: Protein Precipitation

- Rationale: Protein precipitation is a rapid and effective method for removing the majority of interfering macromolecules from the plasma matrix.
- Step 1: Thaw plasma samples on ice. Vortex to ensure homogeneity.
- Step 2: Aliquot 100 µL of plasma into a 1.5 mL microcentrifuge tube.
- Step 3 (Internal Standard): Add 10 µL of a working solution of a stable isotope-labeled internal standard (e.g., **N-desmethyltoremifene**-d5). The use of a stable isotope-labeled internal standard is critical as it co-elutes with the analyte and corrects for variations in extraction recovery and matrix effects, thereby ensuring the trustworthiness of the results.
- Step 4 (Precipitation): Add 300 µL of ice-cold acetonitrile. The 3:1 ratio of organic solvent to plasma ensures efficient protein precipitation.
- Step 5: Vortex vigorously for 1 minute to denature and precipitate proteins.
- Step 6: Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Step 7: Carefully transfer the supernatant to a new tube or a 96-well plate for LC-MS/MS analysis.

3. LC-MS/MS Analysis

- Chromatographic Separation (HPLC)
  - Column: A reverse-phase C18 column (e.g., ZORBAX Eclipse Plus C18, 1.8 µm particle size) is suitable for retaining the relatively nonpolar **N-desmethyltoremifene**.[11]

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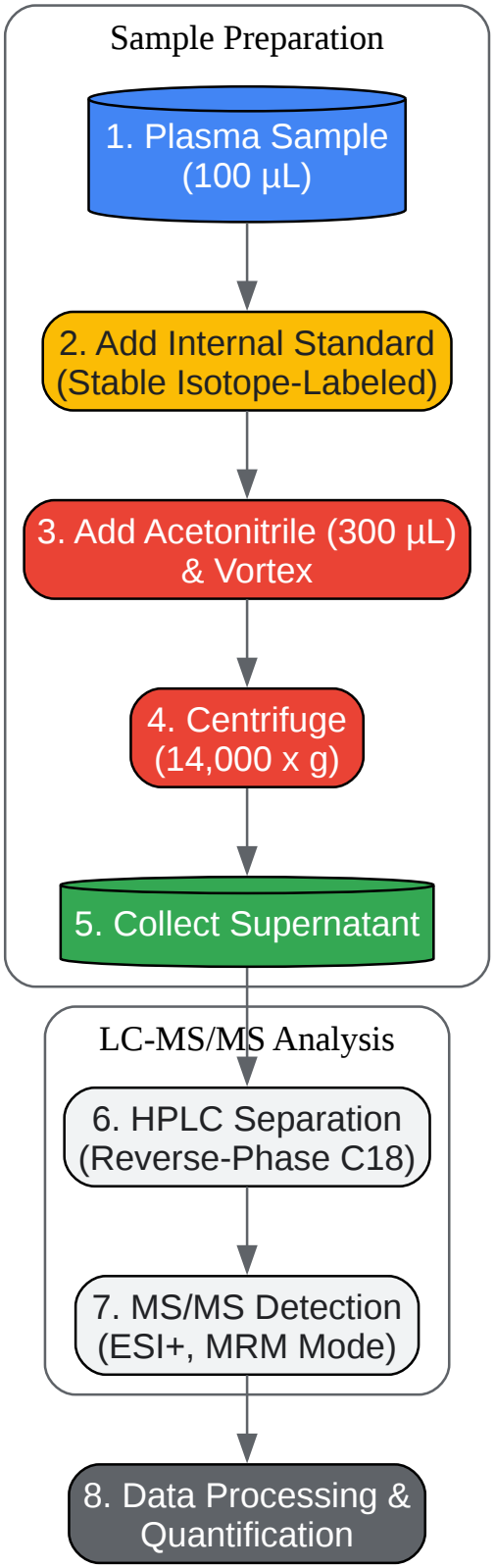
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.[11][13]
- Flow Rate: 0.3 mL/min.
- Gradient: A linear gradient starting with a low percentage of Mobile Phase B (e.g., 10%) and ramping up to a high percentage (e.g., 95%) is used to elute the analyte and wash the column.

- Mass Spectrometric Detection (MS/MS)
  - Ionization: Positive Electrospray Ionization (ESI+), as the tertiary amine on the molecule is readily protonated.
  - Detection Mode: Multiple Reaction Monitoring (MRM) for highest specificity and sensitivity.[12]
  - MRM Transitions:
    - **N-Desmethyltoremifene**: m/z 442.2 → 100.1 (Example: Precursor ion [M+H]+ to a specific product ion from the fragmented side chain).
    - Internal Standard (**N-desmethyltoremifene**-d5): m/z 447.2 → 105.1 (Example: Mass shift corresponds to the number of deuterium atoms).
    - Expertise Note: The selection of MRM transitions is a critical step. The precursor ion is the protonated molecule, and the product ion should be a stable, high-intensity fragment unique to the molecule of interest, ensuring specificity against endogenous plasma components.

4. Method Validation

- The described method must be fully validated according to regulatory guidelines (e.g., FDA, EMA). This includes establishing linearity, accuracy, precision (intra- and inter-day), selectivity, limit of quantification (LLOQ), and analyte stability under various conditions (freeze-thaw, bench-top).[11]

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Caption: Workflow for LC-MS/MS quantification of **N-Desmethyltoremifene**.

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Conclusion and Future Directions

The pharmacokinetic profile of **N-desmethyltoremifene** is a defining feature of toremifene therapy. Its slow formation, extensive accumulation, and exceptionally long elimination half-life contribute significantly to both the sustained therapeutic effect and the potential for drug-drug interactions.[1][4][6] The prolonged half-life necessitates a long washout period in clinical trial design and underscores the importance of counseling patients about potential interactions long after discontinuing the drug.

For drug development professionals, the pronounced DDI potential arising from the CYP inhibition profile of **N-desmethyltoremifene** warrants thorough investigation during clinical development.[4] Future research should focus on developing physiologically based pharmacokinetic (PBPK) models to better predict the impact of this long-lived metabolite on co-administered therapies, thereby enhancing the safe and effective use of toremifene in the clinical setting.

References

- Wiebe, V. J., et al. (1990). Pharmacokinetics of toremifene and its metabolites in patients with advanced breast cancer. Cancer Chemotherapy and Pharmacology, 25(4), 247-251.
- International Agency for Research on Cancer. (1996). Toremifene. In Some Pharmaceutical Drugs. IARC Monographs on the Evaluation of Carcinogenic Risks to Humans, No. 66. Lyon (FR): IARC.
- Bishop, J., et al. (1990). Phase I study of the tolerance and pharmacokinetics of toremifene in patients with cancer.
- Gams, R. (1990). Phase I study of the tolerance and pharmacokinetics of toremifene in patients with cancer. Oncology, 47(Suppl 1), 27-32.
- Gundersen, S., et al. (1993). Phase I clinical and pharmacokinetics study of high-dose toremifene in postmenopausal patients with advanced breast cancer. Journal of Clinical Oncology, 11(11), 2215-2222.
- Mazzarino, M., et al. (2011). Urinary excretion profiles of toremifene metabolites by liquid chromatography-mass spectrometry. Towards targeted analysis to relevant metabolites in doping control. Journal of Mass Spectrometry, 46(5), 463-474.
- Mikus, G., et al. (1999). Determination of toremifene citrate in plasma by HPLC. Journal of Chromatographic Science, 37(3), 93-96. [Link]

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- Dowling, T. C., et al. (2008). Drug interaction potential of toremifene and **N-desmethyltoremifene** with multiple cytochrome P450 isoforms. Xenobiotica, 38(12), 1469-1481.
- Watanabe, M., et al. (2015). Comparative metabolic study between two selective estrogen receptor modulators, toremifene and tamoxifen, in human liver microsomes. Drug Metabolism and Pharmacokinetics, 30(2), 159-166. [Link]
- Sridhar, J., et al. (2012). Nonclinical and Clinical Assessment of Pharmacokinetic Drug-Drug Interactions with Toremifene. Journal of Clinical Pharmacology, 52(10), 1566-1577. [Link]
- Holleran, W. M., et al. (1987). Quantitation of Toremifene and its Major Metabolites in Human Plasma by High-Performance Liquid Chromatography Following Fluorescent Activation. Analytical Letters, 20(6), 871-879. [Link]
- Rentsch, K. M. (2011). Quantification of clomiphene metabolite isomers in human plasma by rapid-resolution liquid chromatography-electrospray ionization-tandem mass spectrometry.
- Reddy, V. V., et al. (2011). Sildenafil and N-desmethyl sildenafil quantification in human plasma by HPLC coupled with ESI-MS/MS detection: Application to bioequivalence study. Analytical Methods, 3(8), 1836-1843. [Link]
- Li, Y., et al. (2009). Determination of dexmedetomidine in human plasma using high performance liquid chromatography coupled with tandem mass spectrometric detection: application to a pharmacokinetic study. Journal of Pharmaceutical and Biomedical Analysis, 50(5), 963-968.

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Sources

- 1. Pharmacokinetics of toremifene and its metabolites in patients with advanced breast cancer - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Phase I clinical and pharmacokinetics study of high-dose toremifene in postmenopausal patients with advanced breast cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Urinary excretion profiles of toremifene metabolites by liquid chromatography-mass spectrometry. Towards targeted analysis to relevant metabolites in doping control - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Drug interaction potential of toremifene and N-desmethyltoremifene with multiple cytochrome P450 isoforms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. ClinPGx [clinpgx.org]
- 6. Toremifene - Some Pharmaceutical Drugs - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Phase I study of the tolerance and pharmacokinetics of toremifene in patients with cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Phase I study of the tolerance and pharmacokinetics of toremifene in patients with cancer | Semantic Scholar [semanticscholar.org]
- 11. Quantification of clomiphene metabolite isomers in human plasma by rapid-resolution liquid chromatography-electrospray ionization-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Sildenafil and N-desmethyl sildenafil quantification in human plasma by HPLC coupled with ESI-MS/MS detection: Application to bioequivalence study - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 13. Determination of dexmedetomidine in human plasma using high performance liquid chromatography coupled with tandem mass spectrometric detection: application to a pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]

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